

Personal protective equipment for handling Maltotetraitol

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Compound of Interest

Compound Name: Maltotetraitol

Cat. No.: B1588601

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Essential Safety and Handling Guide for Maltotetraitol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Maltotetraitol**. Following these procedures will ensure safe handling, use, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Before handling **Maltotetraitol**, ensure the following personal protective equipment is worn:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^[1] This includes a standard laboratory coat.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not required.^[1] However, if dust formation is likely, a NIOSH-approved respirator should be used.

Operational Plan for Handling and Use

2.1. Engineering Controls

- Handle **Maltotetraitol** in a well-ventilated place to minimize dust and aerosol formation.^[2]
- Use a chemical fume hood if the process may generate significant amounts of dust.

2.2. Safe Handling Procedures

- Preparation:
 - Ensure all necessary PPE is worn before handling the compound.
 - Have an emergency eyewash station and safety shower readily accessible.
 - Avoid contact with skin and eyes.^[2]
 - Do not breathe dust.
 - Do not eat, drink, or smoke when using this product.
- Weighing and Transfer:
 - **Maltotetraitol** is a white, odorless solid.
 - When weighing, do so in a designated area with minimal air currents to prevent dust dispersal.
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.
 - Close the container tightly after use.
- Solution Preparation:
 - When dissolving in a solvent, add the solid slowly to the liquid to prevent splashing.
 - If heating is required, use a water bath or heating mantle with care.

2.3. Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.
- Some suppliers recommend storage at 0 to 8 °C or 10°C - 25°C.
- Store apart from strong oxidizing agents and foodstuff containers.

First Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
- In Case of Skin Contact: Immediately wash with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes.
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Consult an ophthalmologist.
- If Swallowed: Clean mouth with water and get medical attention immediately if symptoms occur. One Safety Data Sheet advises to immediately make the victim drink water (two glasses at most) and consult a physician.

Accidental Release Measures

- Personal Precautions: Avoid dust formation and contact with the substance. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- Methods for Cleaning Up: Collect the spilled material and place it in a suitable, closed container for disposal.

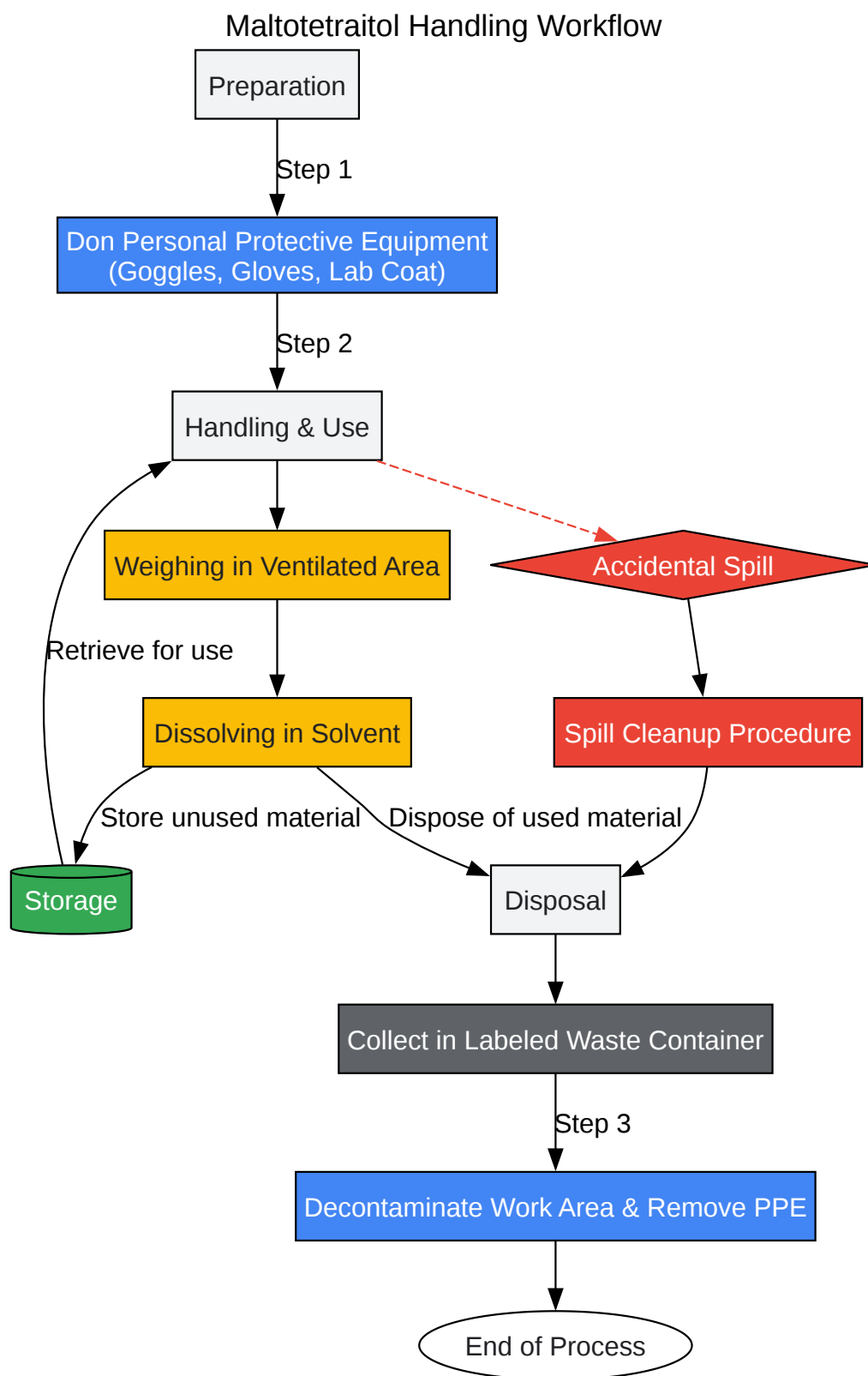
Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not discharge into the environment.

Quantitative Data Summary

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₂₄ H ₄₄ O ₂ | |
| Molecular Weight | 668.59 g/mol | |
| Appearance | White Solid | |
| Odor | Odorless | |
| Melting Point | 132 - 135 °C (269.6 - 275 °F) | |
| Stability | Stable under normal conditions | |

Experimental Workflow



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Caption: Workflow for the safe handling of **Maltotetraitol**.

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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Maltotetraitol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588601#personal-protective-equipment-for-handling-maltotetraitol]

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